

A Comprehensive Technical Guide to Strontium Dihydroxide Octahydrate: Properties, Applications, and Synthesis

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Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

CAS No.: *1311-10-0*

Cat. No.: *B074869*

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This guide provides an in-depth exploration of **strontium dihydroxide octahydrate**, a versatile inorganic compound with significant applications across various scientific and industrial domains. From its fundamental chemical identifiers to its role in advanced materials synthesis, this document offers a comprehensive overview for researchers, chemists, and professionals in drug development.

Core Chemical Identity and Properties

Strontium dihydroxide octahydrate is a crystalline solid that serves as a key source of strontium ions in numerous chemical processes. Its identity is definitively established by the Chemical Abstracts Service (CAS) number 1311-10-0.^{[1][2][3][4][5][6]} This unique numerical identifier is crucial for unambiguous identification in research, manufacturing, and regulatory contexts. The compound is also known by other synonyms such as strontium hydroxide octahydrate and strontium hydrate.^[2]

The octahydrate form, with the linear formula $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, is the most common commercially available variant.^{[1][3][6][7]} It is important to distinguish it from the anhydrous

form (CAS No: 18480-07-4) and the monohydrate.[2][8]

A summary of its key physicochemical properties is presented below:

Property	Value	Source(s)
CAS Number	1311-10-0	[1][2][3][4][5][6]
Molecular Formula	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	[1][3][6][7]
Molecular Weight	265.76 g/mol	[3][6][8][9]
Appearance	White crystalline powder or colorless, deliquescent crystals.[1][3]	[1][3]
Density	1.90 g/cm ³	[8][9]
Melting Point	100 °C (loses water of hydration)	[3][10]
Solubility	Slightly soluble in cold water, with significantly increased solubility in hot water.[10][11] Insoluble in acetone.[9][10]	[9][10][11]
EC Number	242-367-1	[7][12]

Strontium dihydroxide octahydrate is hygroscopic and air-sensitive, readily absorbing moisture and carbon dioxide from the atmosphere to form strontium carbonate.[1] This characteristic necessitates storage in tightly sealed containers to maintain its purity and reactivity.[2][13]

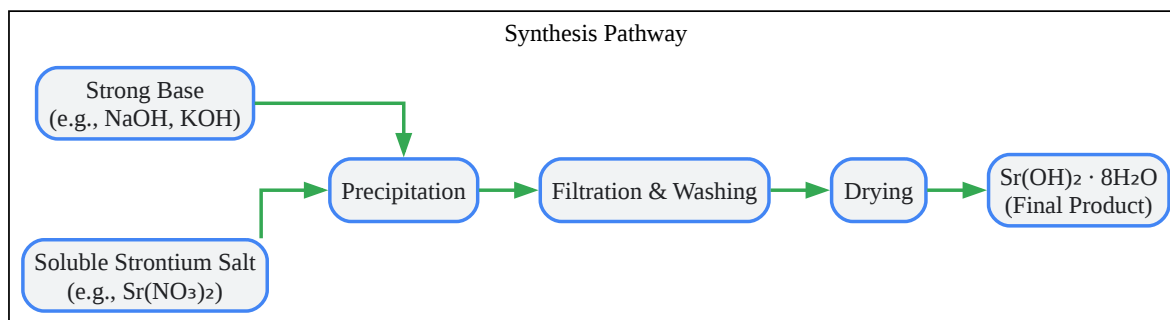
Synthesis and Manufacturing Pathways

The synthesis of strontium dihydroxide typically involves the reaction of a soluble strontium salt with a strong base.[8][9] A common laboratory-scale preparation involves the dropwise addition of sodium hydroxide (NaOH) or potassium hydroxide (KOH) to a solution of strontium nitrate ($\text{Sr}(\text{NO}_3)_2$).[8] The resulting strontium dihydroxide precipitates as a fine white powder due to its

slight solubility in cold water.[8] The precipitate is then filtered, washed with cold water, and dried.[8]

Industrial production can involve the calcination of celestite (a mineral containing strontium sulfate) with a reducing agent like anthracite, followed by a series of leaching and purification steps.[14] Another method involves heating strontium carbonate or strontium sulfide with steam at high temperatures.

The following diagram illustrates a generalized workflow for the synthesis of **strontium dihydroxide octahydrate**.



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Caption: Generalized workflow for the synthesis of **strontium dihydroxide octahydrate**.

Applications in Research and Development

Strontium dihydroxide octahydrate is a valuable reagent in various research and development applications, particularly in materials science and catalysis.

- **Precursor for Strontium-Based Nanomaterials:** It serves as a precursor for synthesizing strontium-based nanomaterials through methods like the sol-gel hydrothermal method.
- **Perovskite Solar Cells:** This compound is utilized in the fabrication of high-performance perovskite solar cells.

- **Catalysis:** It is employed in the synthesis of solid base catalysts.
- **Organic Synthesis:** Strontium hydroxide can act as a catalyst in certain organic reactions.[15]
- **Analytical Chemistry:** In laboratory settings, it is used for titrations and to control pH.[15]

Beyond the lab, it has established industrial uses, including:

- **Sugar Refining:** It plays a role in the purification of beet sugar.[1]
- **Plastics and Lubricants:** It acts as a stabilizer in plastics and is used in the production of various lubricants.[1]
- **Paints and Oils:** It can improve the drying properties of oils and paints.[1]
- **Pyrotechnics:** Strontium compounds are known for imparting a brilliant red color to flames, and strontium hydroxide is a key ingredient in the manufacturing of pyrotechnic materials.
[15]

Safety, Handling, and Storage

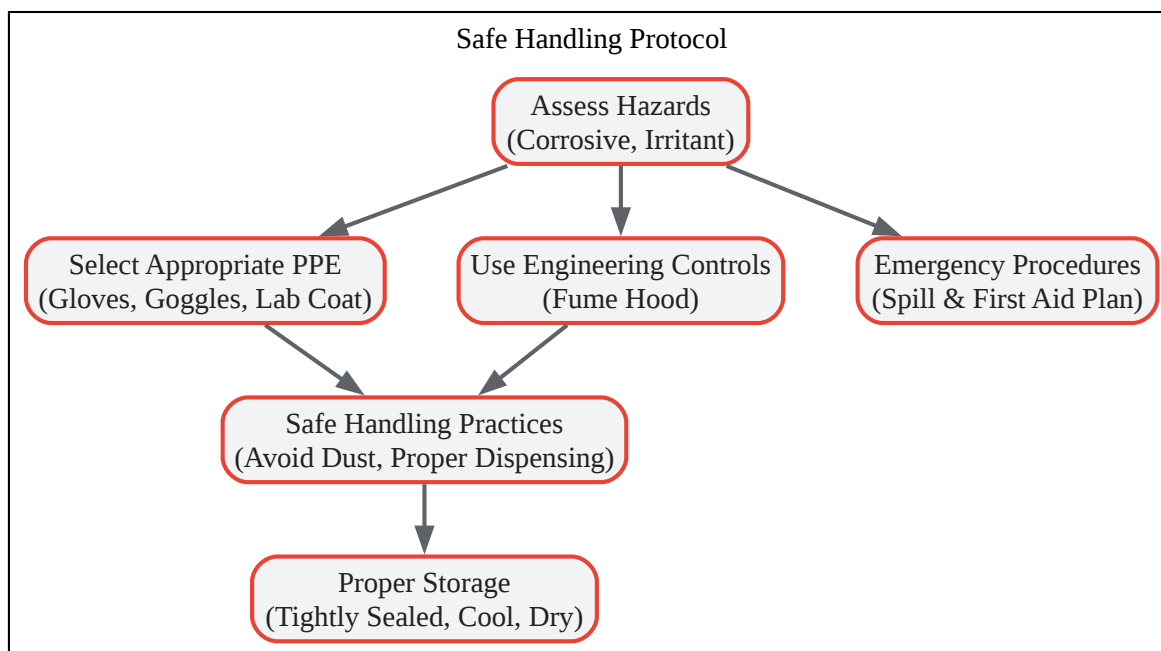
Strontium dihydroxide octahydrate is classified as a corrosive substance that can cause severe skin burns and eye damage.[3][5][7][12][13] It is also an irritant to the respiratory system.[2][16]

Experimental Protocol: Safe Handling and Storage

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[2][5][12][13][16] A face shield may be necessary for operations with a high risk of splashing.[3][13]
- **Ventilation:** Handle the compound in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.[2][13][16]
- **Dispensing:** When weighing and transferring the solid, avoid generating dust.[2][16] Use appropriate tools and techniques to minimize airborne particles.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][13] Keep it away from incompatible materials such as strong oxidizing agents.[13] Due to its hygroscopic and air-sensitive nature, an inert atmosphere may be required for long-term storage to maintain high purity.[10]
- Spill Response: In case of a spill, immediately clean it up while wearing appropriate PPE.[2][16] Sweep the solid material and place it into a suitable container for disposal.[2][16] Avoid generating dust during cleanup.[2][16]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, and seek medical attention.[2][5][13][16]
 - Skin: Remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes.[2][13][16] Seek immediate medical advice.[12]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical help.[2][13][16]
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2][13][16]

The logical relationship for handling this chemical is outlined in the following diagram.



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